

Application Note & Protocol: High-Efficiency Amide Bond Formation Utilizing Trimorpholinophosphine Oxide

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Compound of Interest

Compound Name: *Trimorpholinophosphine oxide*

CAS No.: 4441-12-7

Cat. No.: B1293928

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Abstract

This document provides a comprehensive guide for researchers, scientists, and drug development professionals on the application of **Trimorpholinophosphine oxide** (TMPP=O) as a potent reagent for amide bond formation. The protocol detailed herein is adapted from established methodologies utilizing analogous phosphine oxides, offering a robust starting point for optimization. This guide elucidates the proposed reaction mechanism, provides a detailed step-by-step experimental protocol, and offers critical insights into reaction setup, monitoring, and troubleshooting.

Introduction: The Ubiquity and Challenge of the Amide Bond

The amide bond is a fundamental linkage in chemistry and biology, forming the backbone of peptides, proteins, and a vast array of synthetic polymers. In the pharmaceutical industry, the amide functional group is one of the most prevalent moieties in small-molecule drugs. The

direct condensation of a carboxylic acid and an amine to form an amide is a thermodynamically favorable but kinetically slow process, primarily due to the formation of a non-reactive ammonium carboxylate salt. To overcome this kinetic barrier, a diverse arsenal of coupling reagents has been developed to activate the carboxylic acid, rendering it susceptible to nucleophilic attack by the amine.

Trimorpholinophosphine Oxide (TMPP=O): A Powerful Coupling Reagent

Trimorpholinophosphine oxide (CAS No. 4441-12-7) is a crystalline solid that has emerged as a valuable tool in organic synthesis.[1][2] Its high solubility in many organic solvents and the basicity of the morpholino nitrogen atoms are thought to contribute to its efficacy as a coupling reagent.[3][4] While less common than carbodiimide- or phosphonium-based reagents, TMPP=O, in conjunction with an activator, offers a compelling alternative, particularly in challenging coupling scenarios.

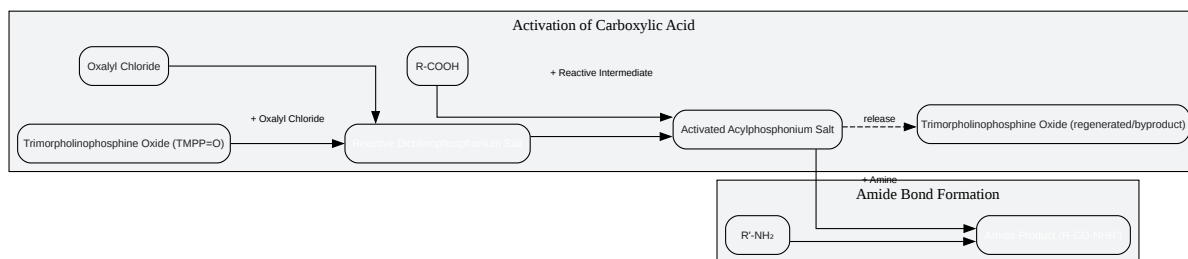
Physicochemical Properties of Trimorpholinophosphine Oxide

Property	Value	Reference(s)
CAS Number	4441-12-7	[1][2][5]
Molecular Formula	C ₁₂ H ₂₄ N ₃ O ₄ P	[1][2]
Molecular Weight	305.31 g/mol	[1]
Appearance	White to off-white crystalline solid	[6][7]
Melting Point	188-192 °C	
Solubility	Soluble in water and many organic solvents	[6]

Proposed Mechanism of Action

The protocol described below is based on the synergistic action of **Trimorpholinophosphine oxide** and an activating agent, such as oxalyl chloride. The proposed mechanism involves the

in situ generation of a highly reactive phosphonium salt, which acts as the true carboxylic acid activator.



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Caption: Proposed mechanism of amide bond formation using TMPP=O.

- Formation of the Reactive Intermediate: **Trimorpholinophosphine oxide** reacts with oxalyl chloride to form a highly electrophilic dichlorophosphonium salt.
- Carboxylic Acid Activation: The carboxylic acid attacks the dichlorophosphonium salt, displacing a chloride ion and forming an activated acylphosphonium salt. This species is highly susceptible to nucleophilic attack.
- Nucleophilic Attack by Amine: The amine attacks the activated acylphosphonium salt.
- Tetrahedral Intermediate Collapse: A tetrahedral intermediate is formed, which then collapses to yield the desired amide and regenerate **Trimorpholinophosphine oxide**.

Experimental Protocol: Amide Bond Formation

This protocol is adapted from a procedure utilizing triphenylphosphine oxide and oxalyl chloride for amide synthesis and should be considered a starting point for optimization.

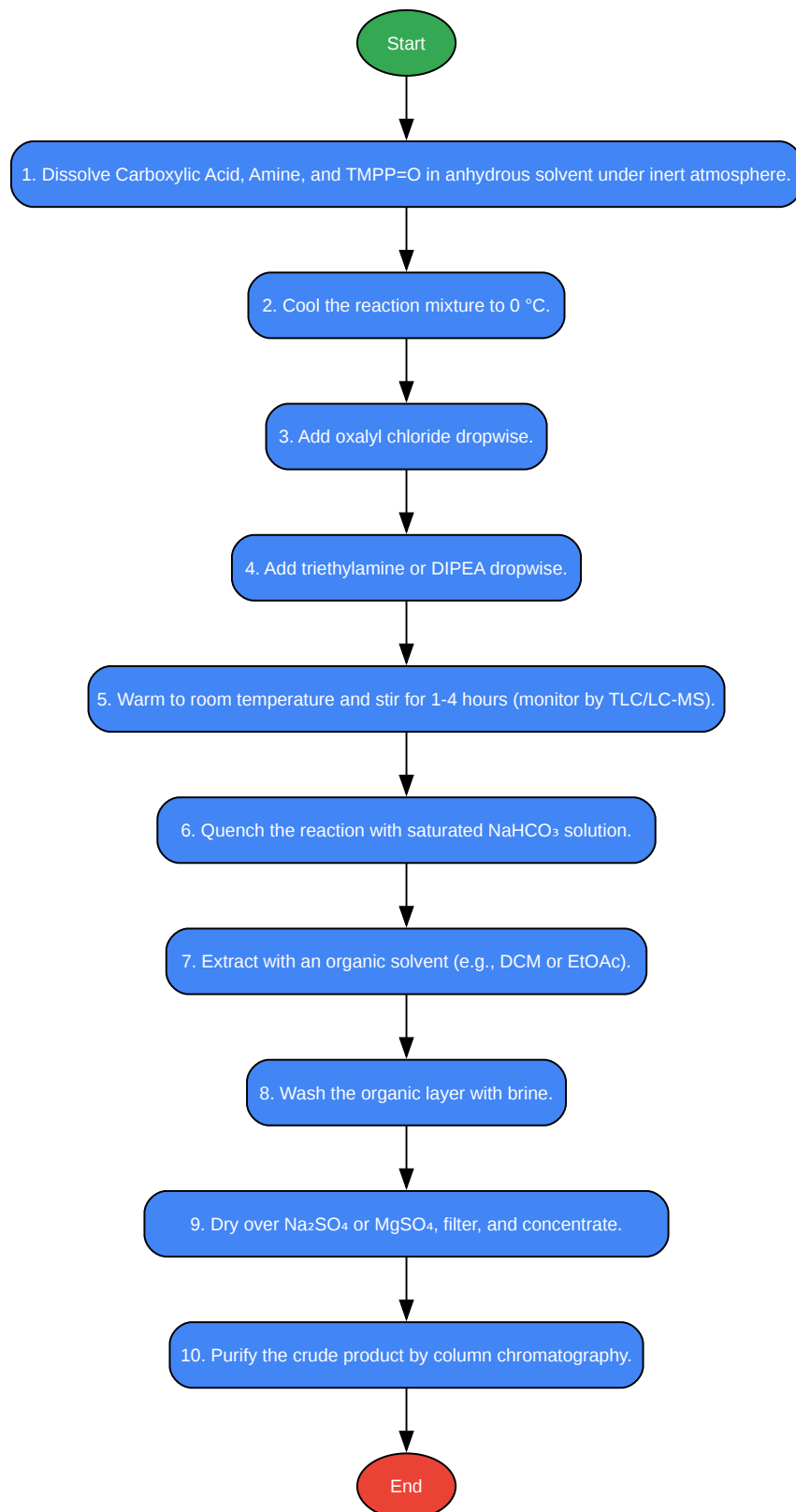
Materials and Reagents

- Carboxylic Acid
- Amine
- **Trimorpholinophosphine Oxide** (TMPP=O), CAS: 4441-12-7
- Oxalyl Chloride
- Triethylamine (Et₃N) or N,N-Diisopropylethylamine (DIPEA)
- Anhydrous Dichloromethane (DCM) or Tetrahydrofuran (THF)
- Saturated aqueous sodium bicarbonate (NaHCO₃) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous sodium sulfate (Na₂SO₄) or magnesium sulfate (MgSO₄)

Equipment

- Round-bottom flask
- Magnetic stirrer and stir bar
- Syringes and needles
- Inert atmosphere setup (e.g., nitrogen or argon balloon)
- Separatory funnel
- Rotary evaporator
- Standard laboratory glassware

Step-by-Step Procedure



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Sources

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- [2. Trimorpholinophosphine oxide, CasNo.4441-12-7 HENAN SUNLAKE ENTERPRISE CORPORATION China \(Mainland\) \[sunlake.lookchem.com\]](#)
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